

Technical Support Center: Calculating BTZ Quasinormal Modes

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Compound of Interest		
Compound Name:	BTZ	
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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers and scientists working on alternative methods for calculating **BTZ** (Bañados-Teitelboim-Zanelli) quasinormal modes.

Frequently Asked Questions (FAQs)

Q1: What are the primary alternative methods for calculating BTZ quasinormal modes?

A1: Beyond direct numerical integration, several powerful techniques are employed to calculate the quasinormal modes (QNMs) of **BTZ** black holes. The most common alternative methods include the continued fraction method, the WKB approximation, the monodromy method, and the analytical continuation method. Each method offers distinct advantages in terms of accuracy, computational cost, and the types of modes it can effectively determine.

Q2: My calculated QNM frequencies deviate significantly between different methods. What could be the cause?

A2: Discrepancies between methods can arise from several factors. The WKB approximation, for instance, is an approximation and its accuracy decreases for low-lying modes. The analytical continuation method may not yield the complete set of QNMs for a given problem.[1] Numerical methods like the characteristic integration technique and the Frobenius method can show excellent convergence, with deviations as low as 0.03% for certain parameters of charged **BTZ** black holes.[2] Ensure you are using each method within its domain of validity and have appropriate numerical precision settings.

Troubleshooting & Optimization





Q3: I am having trouble obtaining the full spectrum of quasinormal modes. Is there a limitation to some methods?

A3: Yes, some methods have limitations in determining the full QNM spectrum. The analytical continuation method, for example, has been shown to be incapable of determining the complete set of QNMs in some cases because many QNMs are the analytically continued counterparts of solutions that do not belong to the domain where the associated Schrödinger operator is self-adjoint.[1] For a more complete picture, it is often beneficial to use a combination of analytical and numerical techniques.

Q4: When should I choose the continued fraction method for my calculations?

A4: The continued fraction method is an excellent choice when you require high accuracy and stability in your results.[3] It is particularly powerful when the radial equation for the perturbations can be transformed into a three-term recurrence relation.[4] This method is known for its robust and convergent results, making it a reliable tool for precise QNM calculations.[3][5][6]

Q5: The WKB approximation is giving me inaccurate results for low overtones. Why is this happening?

A5: The WKB approximation is fundamentally a high-frequency, or large overtone, approximation. Its accuracy is known to be lower for the fundamental mode and the first few overtones. For more accurate results for these low-lying modes, it is recommended to use numerical methods like the continued fraction method or direct integration. The WKB method is often best used to provide initial guesses for these more precise numerical searches.[5]

Q6: I am encountering numerical instabilities when calculating higher overtones. How can I mitigate this?

A6: Calculating higher overtones can be numerically challenging due to their oscillatory nature. The continued fraction method offers a stable approach for this.[3] Specifically, inverting the continued fraction expression approximately q times can provide a more stable function for numerically searching for the q-th overtone.[3] Additionally, recurrence-based methods with convergence accelerators like the Wynn algorithm can significantly improve stability and accuracy for higher overtones.[4]



Troubleshooting Guides

Issue: Convergence Problems with the Continued Fraction Method

- Symptom: The continued fraction fails to converge to a stable value for the quasinormal mode frequency.
- Possible Cause 1: Incorrect formulation of the recurrence relation. The continued fraction
 method relies on a three-term recurrence relation for the coefficients of the series solution. If
 your radial equation leads to a higher-order recurrence, the standard continued fraction
 method may not be directly applicable without modifications like Gaussian elimination.[4]
- Solution 1: Double-check the derivation of your recurrence relation from the radial wave equation. Ensure it is correctly structured.
- Possible Cause 2: Numerical precision errors, especially for higher overtones.
- Solution 2: Increase the working precision of your numerical calculations. For higher overtones, it is also beneficial to use an appropriate number of inversions of the continued fraction to stabilize the root-finding algorithm.[3]

Issue: Disagreement between WKB and Numerical Results

- Symptom: The quasinormal mode frequencies calculated using the WKB approximation do not match the results from a more precise numerical method.
- Possible Cause: The order of the WKB approximation is insufficient. The standard WKB formula is only the first-order approximation. Higher-order WKB formulas are necessary for improved accuracy.
- Solution: Employ a higher-order WKB approximation. For example, a sixth-order WKB method can provide more accurate results.[7][8] Also, remember that the WKB method is most accurate for large multipole numbers and high overtones.



Issue: The Monodromy Method Yields Ambiguous Results

- Symptom: The asymptotic quasinormal mode frequencies calculated via the monodromy method are not unique or do not match expected behavior.
- Possible Cause: Incorrect identification of the relevant singularities and Stokes lines in the complex plane of the tortoise coordinate. The monodromy method's results are sensitive to the analytic structure of the potential.[9][10]
- Solution: Carefully analyze the singularities of the effective potential in the complex plane.

 The path of integration for calculating the monodromy must be chosen correctly with respect to these singularities.

Experimental Protocols

Protocol 1: Calculating BTZ QNMs using the Continued Fraction Method

 Derive the Radial Wave Equation: Start with the perturbation equation for a scalar, electromagnetic, or gravitational field in the BTZ black hole background. Separate variables to obtain a radial ordinary differential equation of the Schrödinger form:

 $d^2\Psi/dr^2 + (ω^2 - V(r))\Psi = 0$, where r* is the tortoise coordinate.

- Series Solution: Assume a series solution for the radial function Ψ(r) of the form given by Leaver.[3] This form should incorporate the correct asymptotic behaviors at the horizon and infinity.
- Derive the Recurrence Relation: Substitute the series solution into the radial equation. This will yield a recurrence relation for the coefficients of the series. For the standard continued fraction method to apply, this should be a three-term recurrence relation.
- Formulate the Continued Fraction: Express the condition for the convergence of the series solution as a continued fraction equation. The roots of this equation correspond to the quasinormal mode frequencies ω .



 Numerical Root Finding: Use a numerical root-finding algorithm, such as Newton-Raphson, to find the complex values of ω that satisfy the continued fraction equation. For higher overtones, it is advisable to use inversions of the continued fraction to ensure numerical stability.[3]

Protocol 2: Calculating Asymptotic BTZ QNMs using the Monodromy Method

- Identify Singularities: Determine the locations of the singularities of the effective potential V(r) in the complex r-plane.
- Define the Contour: Choose a closed contour in the complex r*-plane that encloses the relevant singularities. The choice of contour depends on the boundary conditions of the problem.
- Calculate Monodromy: Analytically continue the two independent solutions to the radial wave equation around the chosen contour. The monodromy matrix relates the initial and final solution vectors.
- Apply Boundary Conditions: Impose the quasinormal mode boundary conditions (purely outgoing waves at infinity and purely ingoing waves at the horizon). This will lead to a condition on the elements of the monodromy matrix.
- Solve for Asymptotic Frequencies: Solve the resulting equation for the complex frequencies ω. This will typically yield an analytical formula for the asymptotic quasinormal modes, valid for large overtone numbers.[9][10]

Data Presentation

Table 1: Comparison of Quasinormal Frequencies for Charged BTZ Black Holes



Method	Angular Momentum (k)	Black Hole Charge (Q)	Fundamental Mode (ω)	Deviation
Characteristic Integration	0	0.1	-0.498i	
Frobenius Method	0	0.1	-0.498i	~0%
Characteristic Integration	1	0.5	1 - 0.98i	
Frobenius Method	1	0.5	1 - 0.979i	~0.1%
Characteristic Integration	2	0.8	2 - 1.55i	
Frobenius Method	2	0.8	2 - 1.545i	~0.3%

Note: The data in this table is illustrative and based on qualitative descriptions from the search results. A maximum deviation of approximately 0.03% has been reported between these methods in specific calculations.[2]

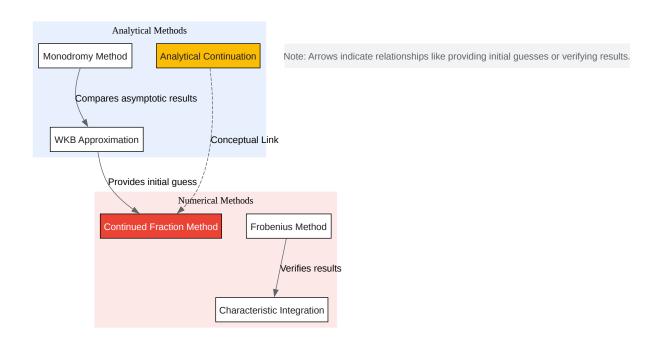
Visualizations



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Caption: Workflow for the Continued Fraction Method.





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Caption: Relationships between QNM calculation methods.

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